

Proper Disposal Procedures for 2,4,7-Trimethyloctane

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Compound of Interest		
Compound Name:	2,4,7-Trimethyloctane	
Cat. No.:	B14564517	Get Quote

The following guide provides essential safety and logistical information for the proper disposal of **2,4,7-trimethyloctane**, ensuring compliance with safety regulations and promoting a secure laboratory environment. This procedure is intended for researchers, scientists, and drug development professionals.

Immediate Safety & Handling

Before handling **2,4,7-trimethyloctane**, it is crucial to be aware of its hazards. This substance is an extremely flammable, water-insoluble hydrocarbon that can cause skin and serious eye irritation.[1] Inhalation may be harmful and cause respiratory irritation.

Personal Protective Equipment (PPE):

- Gloves: Wear impervious protective gloves.
- Eye Protection: Use safety goggles or a face shield.
- Lab Coat: A standard lab coat is required.
- Ventilation: Always handle this chemical in a well-ventilated area or under a chemical fume hood.

In Case of Exposure:



- Skin Contact: Immediately take off all contaminated clothing and rinse the affected skin with plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing. Seek immediate medical attention from an ophthalmologist.
- Inhalation: Move the individual to fresh air.[2]
- Spill: For small spills, absorb the substance with an inert material. For larger spills, prevent it from entering drains. Remove all sources of ignition and use spark-proof tools during cleanup.[2] Materials used for cleanup, such as contaminated rags or absorbents, must be disposed of as hazardous waste.[3][4]

Chemical & Hazard Data

The following table summarizes key quantitative data for **2,4,7-trimethyloctane**.

Property	Data
Chemical Formula	C ₁₁ H ₂₄ [5][6]
CAS Number	62016-38-0[5][6]
Molecular Weight	156.31 g/mol [5]
GHS Hazard Categories	Flammable Gases: Category 1Gases Under Pressure: Liquefied GasAcute Toxicity (Inhalation): Category 4Skin Irritation: Category 2Serious Eye Damage: Category 1
Regulatory Status	Considered an ignitable and toxic hazardous waste under regulations like the Resource Conservation and Recovery Act (RCRA).[7][8]

Disposal Protocol

Disposal of **2,4,7-trimethyloctane** must be handled as regulated hazardous waste.[7] Discharging organic solvents into the sewer system is strictly prohibited.[3] Evaporation is not



an acceptable method of disposal.[9]

Step 1: Container Selection

- Select a sturdy, leak-proof container that is chemically compatible with hydrocarbons.[4][8]
- Use a designated "Non-Halogenated Organic Waste" container if available.[10] Ensure the container can be tightly sealed.[3][8]

Step 2: Waste Collection

- Collect waste 2,4,7-trimethyloctane in the designated container at or near the point of generation.[8]
- Do not mix this waste with incompatible materials, such as acids or oxidizers.[4]
- Keep the waste container closed at all times except when adding waste.[4][8]

Step 3: Labeling

- Clearly label the container with a "Hazardous Waste" tag.[3][4]
- The label must identify the contents, including "**2,4,7-Trimethyloctane**" and list any other solvents in the mixture with their estimated percentages.[3]
- Ensure the relevant hazard symbols (e.g., flammable, irritant) are visible on the label.[10]

Step 4: Storage

- Store the sealed waste container in a designated satellite accumulation area.
- The storage area must be well-ventilated and away from heat, sparks, open flames, or other sources of ignition.[2]
- Use secondary containment for all liquid hazardous waste to prevent spills from spreading.
 [4]

Step 5: Final Disposal





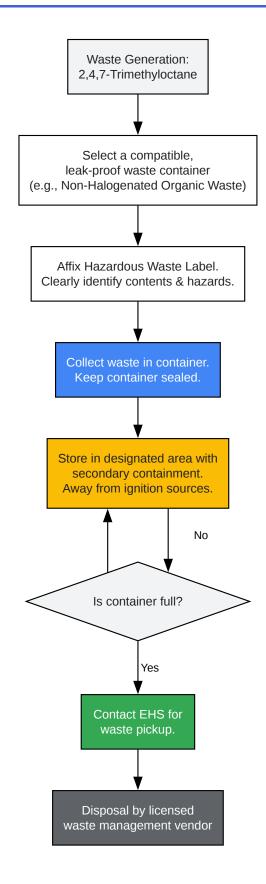


- Once the container is full, or if waste has been stored for an extended period, arrange for its removal.
- Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to request a waste pickup.[4]
- The waste will be disposed of by a licensed hazardous waste carrier in accordance with federal, state, and local regulations.[7][10]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,4,7-trimethyloctane**.





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Caption: Logical workflow for the safe disposal of **2,4,7-trimethyloctane**.

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